

Personal protective equipment for handling Adjudin

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Compound of Interest

Compound Name: Adjudin

Cat. No.: B1665539

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Essential Safety and Handling Guide for Adjudin

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of **Adjudin** (also known as AF-2364) is paramount. This guide provides immediate, essential safety protocols and logistical information to foster a secure laboratory environment.

Hazard Identification and Classification

Adjudin is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[1] It is crucial to handle this compound with care to avoid accidental ingestion and environmental contamination.

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute aquatic toxicity	Category 1	H400: Very toxic to aquatic life
Chronic aquatic toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects

Source: DC Chemicals Safety Data Sheet^[1]

Personal Protective Equipment (PPE)

Proper personal protective equipment is the first line of defense against exposure. When handling **Adjudin**, the following PPE is mandatory.

1. Hand Protection:

- Wear chemical-resistant gloves. Ensure gloves are long enough to cover the cuffs of the lab coat to prevent skin exposure at the wrist.^[2]

2. Eye and Face Protection:

- Use safety glasses with side shields or goggles. A face shield may be required for operations with a higher risk of splashing.^{[2][3]}

3. Skin and Body Protection:

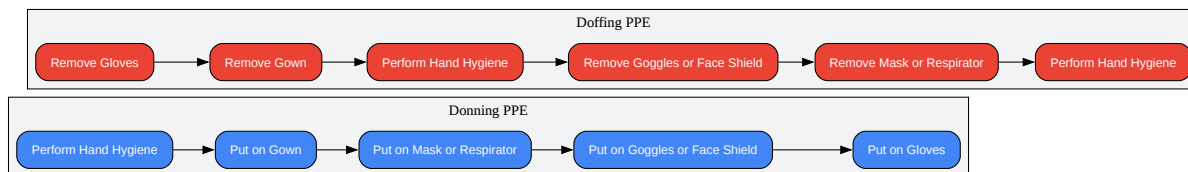
- Wear a lab coat or a moisture-impervious gown that covers clothing and exposed skin from the neck to the knees.^[2]

4. Respiratory Protection:

- In situations where dust or aerosols may be generated, use a properly fitted mask or respirator.^{[1][3]}

Procedural Workflow for Donning and Doffing PPE

Following a standardized sequence for putting on (donning) and taking off (doffing) PPE is critical to prevent contamination.



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Caption: Standard sequence for donning and doffing Personal Protective Equipment (PPE).

Safe Handling and Storage

Adherence to proper handling and storage protocols is essential to maintain the integrity of **Adjudin** and the safety of laboratory personnel.

- Handling: Avoid inhalation, and contact with eyes and skin.^[1] Do not eat, drink, or smoke when using this product.^[1] Wash skin thoroughly after handling.^[1] Use only in areas with appropriate exhaust ventilation.^[1]
- Storage: Keep the container tightly sealed in a cool, well-ventilated area.^[1] Store away from direct sunlight and sources of ignition.^[1] Recommended storage temperature is -20°C for the powder form.^{[1][4]}

Solubility Information

Adjudin is supplied as a crystalline solid.^[4] Its solubility varies depending on the solvent.

Solvent	Approximate Solubility
Dimethylformamide (DMF)	30 mg/mL
Dimethyl sulfoxide (DMSO)	20 mg/mL
1:20 solution of DMF:PBS (pH 7.2)	0.05 mg/mL

Source: Cayman Chemical Product Information[4]

For aqueous buffers, it is recommended to first dissolve **Adjudin** in DMF and then dilute with the aqueous buffer.[4] Aqueous solutions are not recommended for storage for more than one day.[4]

Emergency Procedures

In case of accidental exposure, follow these first-aid measures immediately.

- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell.[1] Rinse mouth.[1]
- Eye Contact: Remove any contact lenses, locate an eye-wash station, and flush eyes immediately with large amounts of water.[1]
- Skin Contact: Wash off with soap and plenty of water.
- Inhalation: If breathed in, move the person into fresh air. If not breathing, give artificial respiration.

Disposal Plan

Dispose of **Adjudin** and its container in accordance with local, state, and federal regulations. It should be disposed of at an approved waste disposal plant.[1] Avoid release to the environment and collect any spillage.[1] Due to its toxicity to aquatic life, do not allow it to enter drains or waterways.[1] For unused or unwanted contraceptives in general, landfill or incineration are possible disposal options, and this should be conducted according to international and national legislation.[5]

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